

A Comparative Analysis of Buturon and Isoproturon for Broadleaf Weed Management

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Buturon

Cat. No.: B166553

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the herbicidal efficacy of **Buturon** and Isoproturon, with a specific focus on their activity against broadleaf weeds. Both herbicides belong to the phenylurea class and share a common mechanism of action. However, a crucial distinction is the current market status of these compounds: Isoproturon remains a widely used herbicide in many regions, while **Buturon** is now considered obsolete.^[1] This guide synthesizes available historical data for **Buturon** and contrasts it with the more extensive contemporary data for Isoproturon.

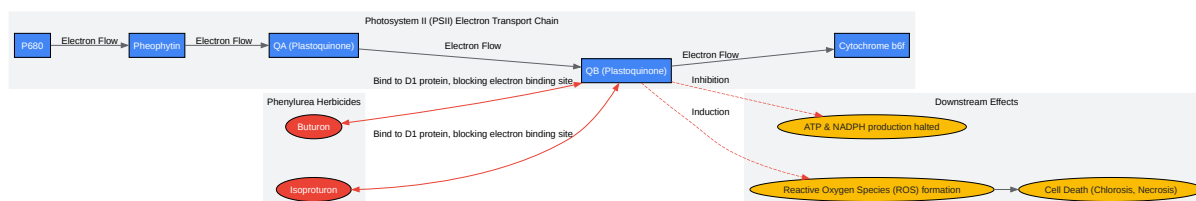
General Overview and Chemical Properties

Buturon, chemically known as 1-but-3-yn-2-yl-3-(4-chlorophenyl)-1-methylurea, was first introduced in 1962 under trade names such as Eptapur.^[1] Isoproturon, or 3-(4-isopropylphenyl)-1,1-dimethylurea, was introduced later in 1971.^[2] Both are selective, systemic herbicides primarily absorbed through the roots and, to a lesser extent, the foliage of plants.^[1]
^[3]

Property	Buturon	Isoproturon
Chemical Name	1-but-3-yn-2-yl-3-(4-chlorophenyl)-1-methylurea	3-(4-isopropylphenyl)-1,1-dimethylurea
Chemical Class	Phenylurea	Phenylurea
Year of Introduction	1962[1]	1971[2]
Status	Obsolete[1]	In Use
Mode of Action	Photosystem II inhibitor[4]	Photosystem II inhibitor[4]

Mechanism of Action: Inhibition of Photosynthesis

Buturon and Isoproturon exert their herbicidal effects by inhibiting photosynthesis at the Photosystem II (PSII) complex in plants.[4] They bind to the D1 protein of the PSII complex, blocking the electron transport chain. This disruption leads to a halt in ATP and NADPH production, essential for carbon fixation. The blockage of electron flow also results in the formation of reactive oxygen species, which cause lipid peroxidation and membrane damage, ultimately leading to cell death, manifested as chlorosis and necrosis.



[Click to download full resolution via product page](#)

Mechanism of action for **Buturon** and Isoproturon.

Comparative Efficacy on Broadleaf Weeds

Direct comparative efficacy data from field trials between **Buturon** and Isoproturon is scarce due to the former's obsolete status. The following table provides a summary of the weed control spectrum for each herbicide based on available information. It is important to note that the efficacy of any herbicide can be influenced by factors such as application rate, timing, environmental conditions, and weed growth stage.

Weed Species	Buturon Efficacy	Isoproturon Efficacy
Annual Meadow Grass (<i>Poa annua</i>)	Controlled[1]	Controlled[2]
Spurge (<i>Euphorbia</i> spp.)	Controlled[1]	Not specified
Foxtails (<i>Setaria</i> spp.)	Controlled[1]	Not specified
Melilotus indica	Not specified	Controlled[5]
Anagallis arvensis	Not specified	Controlled[5]
Fumaria indica	Not specified	Controlled[5]
General Broadleaf Weeds	Effective[1]	Effective[2][3]

Experimental Protocols

Due to the lack of specific, detailed experimental protocols for **Buturon** from recent literature, a generalized protocol for evaluating the efficacy of phenylurea herbicides on broadleaf weeds in a pot study is provided below. This protocol can be adapted for both **Buturon** and Isoproturon to ensure a standardized comparison.

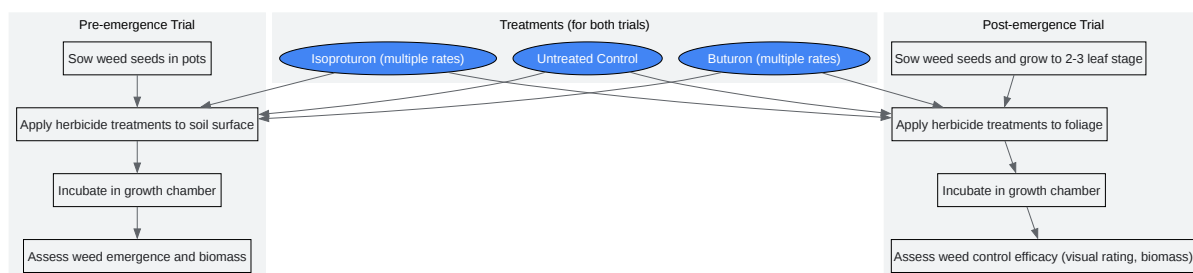
Objective: To evaluate the pre- and post-emergence efficacy of Buturon and Isoproturon on selected broadleaf weed species.

Materials:

- Seeds of target broadleaf weed species (e.g., *Chenopodium album*, *Amaranthus retroflexus*, *Stellaria media*)
- Pots (15 cm diameter) filled with a standardized potting mix
- Technical grade **Buturon** and Isoproturon
- Wettable powder (WP) or suspension concentrate (SC) formulation of each herbicide
- Precision bench sprayer

- Growth chamber or greenhouse with controlled temperature and light conditions

Experimental Workflow:



[Click to download full resolution via product page](#)

Workflow for herbicide efficacy testing.

Methodology:

- Pre-emergence Application:
 - Sow a predetermined number of weed seeds (e.g., 20-30) at a uniform depth in each pot.
 - Prepare stock solutions of **Buturon** and Isoproturon at various concentrations.
 - Apply the herbicide treatments uniformly to the soil surface using a precision bench sprayer. Include an untreated control group.

- Randomize the pots in a growth chamber with controlled conditions (e.g., 25/18°C day/night temperature, 16-hour photoperiod).
- Water the pots as needed.
- After a specified period (e.g., 21 days), count the number of emerged weeds and harvest the above-ground biomass. Dry the biomass to a constant weight.
- Post-emergence Application:
 - Sow weed seeds and allow them to grow to the 2-3 true leaf stage.
 - Thin the seedlings to a uniform number per pot (e.g., 5-10).
 - Apply the herbicide treatments as described for the pre-emergence trial, ensuring uniform foliar coverage.
 - Return the pots to the growth chamber.
 - Assess weed control efficacy at regular intervals (e.g., 7, 14, and 21 days after treatment) using a visual rating scale (0% = no control, 100% = complete kill).
 - At the final assessment, harvest and determine the dry biomass of the surviving weeds.
- Data Analysis:
 - Calculate the percentage of weed emergence inhibition for the pre-emergence trial and the percentage of weed control for the post-emergence trial.
 - Analyze the biomass data to determine the reduction compared to the untreated control.
 - Use appropriate statistical methods (e.g., ANOVA, regression analysis) to compare the efficacy of the different herbicide treatments.

Conclusion

Both **Buturon** and Isoproturon are phenylurea herbicides that effectively control a range of broadleaf and grassy weeds by inhibiting photosynthesis. While Isoproturon continues to be an

important tool in modern agriculture, **Buturon** has been rendered obsolete. The lack of current research and development for **Buturon** means that its efficacy profile is based on historical data, and it has not been evaluated against the backdrop of evolving weed resistance and modern agronomic practices. For researchers and professionals in drug development, the study of these and other obsolete herbicides can still provide valuable insights into structure-activity relationships and the evolution of herbicide science. However, for practical weed management recommendations, the focus remains on currently registered and effective products like Isoproturon.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buturon - Wikipedia [en.wikipedia.org]
- 2. Isoproturon - Wikipedia [en.wikipedia.org]
- 3. Isoproturon | C₁₂H₁₈N₂O | CID 36679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Effect of Isoproturon With and Without Adjuvants on Photosynthetic Attributes of Wheat and Its Associated Weeds - Advances in Weed Science [awsjournal.org]
- To cite this document: BenchChem. [A Comparative Analysis of Buturon and Isoproturon for Broadleaf Weed Management]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166553#comparative-efficacy-of-buturon-versus-isoproturon-on-broadleaf-weeds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com